

Technical Guide: Physical Properties of (S)-tert-Butyl (pyrrolidin-2-ylmethyl)carbamate

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Compound of Interest

Compound Name: (S)-tert-Butyl (pyrrolidin-2-ylmethyl)carbamate

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This technical guide provides a comprehensive overview of the known and predicted physical properties of **(S)-tert-Butyl (pyrrolidin-2-ylmethyl)carbamate**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also includes standardized experimental protocols for determining key physical characteristics.

Compound Profile

(S)-tert-Butyl (pyrrolidin-2-ylmethyl)carbamate is a chiral building block commonly used in the synthesis of more complex molecules, particularly in the development of pharmaceutical agents. Its structure incorporates a pyrrolidine ring, a carbamate group, and a chiral center, making it a valuable synthon in asymmetric synthesis.

Property	Value	Source
Molecular Formula	$C_{10}H_{20}N_2O_2$	[1] [2]
Molecular Weight	200.28 g/mol	[1] [2]
Appearance	Off-white solid	
Purity	≥95%	[1] [2]
CAS Number	141774-70-1	[1] [2]
Topological Polar Surface Area (TPSA)	50.36 \AA^2	[2]
logP (predicted)	1.2631	[2]
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	3	[2]
Rotatable Bonds	2	[2]

Experimental Protocols for Physical Property Determination

The following sections detail standardized laboratory procedures for determining the melting point, boiling point, and solubility of a solid organic compound like **(S)-tert-Butyl (pyrrolidin-2-ylmethyl)carbamate**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. Pure compounds typically exhibit a sharp melting point range (0.5-1.0°C), while impurities tend to depress and broaden the melting range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the finely powdered, dry compound is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.

- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block or oil bath and a thermometer.
- Heating: The sample is heated at a steady and slow rate, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.
- Purity Assessment: A narrow melting range suggests high purity, while a broad range may indicate the presence of impurities.

Boiling Point Determination

While **(S)-tert-Butyl (pyrrolidin-2-ylmethyl)carbamate** is a solid at room temperature, its boiling point at reduced pressure can be a useful characteristic.

Methodology: Thiele Tube Method (for small quantities)

- Sample Preparation: A small amount of the liquid (if melted) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.
- Apparatus Setup: The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Heating: The Thiele tube is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Observation: The heating is stopped when a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid begins to enter the capillary tube is the boiling point of the substance at the given atmospheric pressure.

Solubility Determination

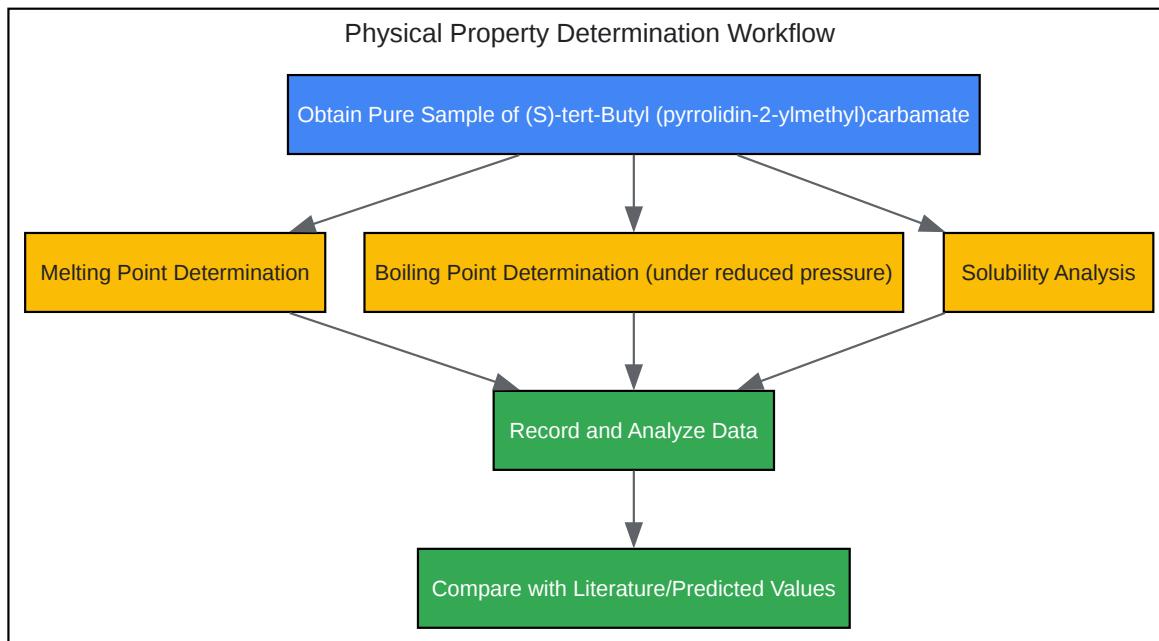
Understanding the solubility of a compound in various solvents is crucial for its application in synthesis, purification, and formulation.

Methodology: Qualitative Solubility Testing

- **Solvent Selection:** A range of common laboratory solvents with varying polarities should be used (e.g., water, ethanol, methanol, dichloromethane, ethyl acetate, hexane).
- **Procedure:**
 - Place a small, accurately weighed amount of the compound (e.g., 10 mg) into a test tube.
 - Add a small volume of the chosen solvent (e.g., 1 mL) and agitate the mixture vigorously for a set period (e.g., 1 minute).
 - Visually inspect the mixture for the presence of undissolved solid.
 - If the solid dissolves completely, the compound is considered soluble in that solvent under the tested conditions.
 - If the solid does not dissolve, the compound is considered insoluble.
 - The process can be repeated with gentle heating to assess temperature effects on solubility.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the physical characterization of a solid organic compound.



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Caption: General workflow for determining the physical properties of a solid organic compound.

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References

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